

# Application Notes: Utilizing **CuATSM** for the Investigation of Mitochondrial Dysfunction

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## Compound of Interest

Compound Name: *CuATSM*

Cat. No.: *B15583960*

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## Introduction

Copper-ATSM (**CuATSM**), or diacetyl-bis(N4-methylthiosemicarbazonato)copper(II), is a lipophilic, blood-brain barrier-permeable compound initially developed as a PET imaging agent to identify hypoxic tissues.[1][2][3] Its utility in research has expanded significantly, particularly in the study of neurodegenerative diseases where mitochondrial dysfunction is a key pathological feature, such as in Amyotrophic Lateral Sclerosis (ALS), Parkinson's disease, and Alzheimer's disease.[2][4][5] **CuATSM** selectively delivers copper to cells with damaged mitochondria, making it a unique tool to both probe and potentially correct mitochondrial defects.[2][4][6]

The compound's mechanism is linked to its low redox potential, which typically prevents the release of copper in healthy cells.[6] However, in cells with dysfunctional mitochondria and an altered intracellular reductive state, **CuATSM** releases its copper payload.[6][7][8] This targeted delivery has been shown to have therapeutic effects in preclinical models, such as stabilizing the antioxidant enzyme superoxide dismutase 1 (SOD1) and restoring aspects of mitochondrial function.[1][6][9]

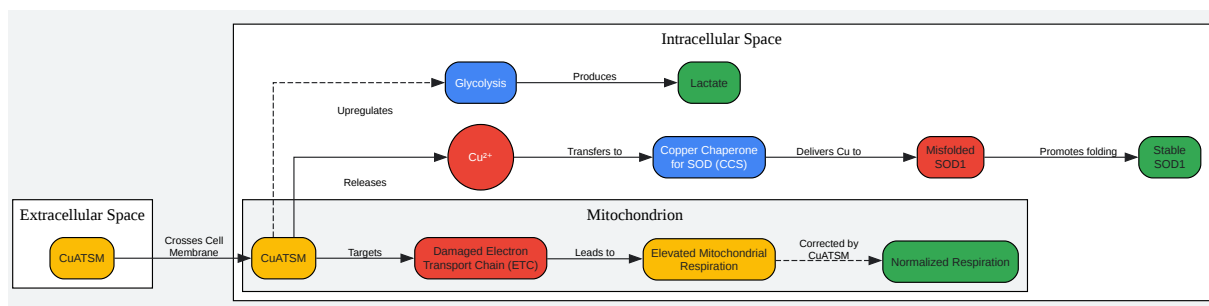
These notes provide an overview of the applications and protocols for using **CuATSM** as a tool to investigate and modulate mitochondrial dysfunction in both in vitro and in vivo research settings.

## Mechanism of Action

**CuATSM**'s primary proposed mechanism involves the targeted delivery of copper to cells with compromised mitochondrial function.[2][10] In neurodegenerative diseases like ALS, mitochondrial damage is a common hallmark.[4] **CuATSM** can cross the blood-brain barrier and cell membranes to reach these affected cells.[6]

In healthy cells, **CuATSM** remains stable. However, in cells with damaged mitochondrial electron transport chains, an over-reduced intracellular environment facilitates the reduction of Cu(II) to Cu(I) within the ATSM complex, leading to the release of the copper ion.[2][6][11] This released copper can then be utilized by copper-dependent enzymes. A key target is SOD1, a crucial antioxidant enzyme. In certain forms of familial ALS, mutations in the SOD1 gene lead to protein misfolding.[1] By delivering copper, **CuATSM** can aid in the proper metallation and stabilization of SOD1, preventing its misfolding.[1][9]

Recent studies suggest a more complex role for **CuATSM**. In astrocytes derived from ALS patients who respond to the treatment, **CuATSM** was found to normalize a phenotype of elevated mitochondrial respiration.[12][13] The treatment reduced both basal and ATP-linked oxygen consumption, reverting the metabolic profile to that of healthy control cells.[12][13] This effect is potentially mediated by inducing a mild mitochondrial uncoupling.[12] Concurrently, **CuATSM** treatment has been observed to increase glycolysis, which may provide alternative metabolic support to neurons.[12][13]



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Proposed mechanism of **CuATSM** in mitochondrial dysfunction.

## Data from In Vitro Studies

Studies using induced astrocytes (iAs) from sporadic and familial ALS patients have demonstrated that responsiveness to **CuATSM** correlates with the baseline mitochondrial activity. "Responder" cell lines exhibit elevated mitochondrial respiration compared to healthy controls and "non-responders".<sup>[12]</sup> Treatment with **CuATSM** normalizes these metabolic parameters in responder cells.<sup>[12][13]</sup>

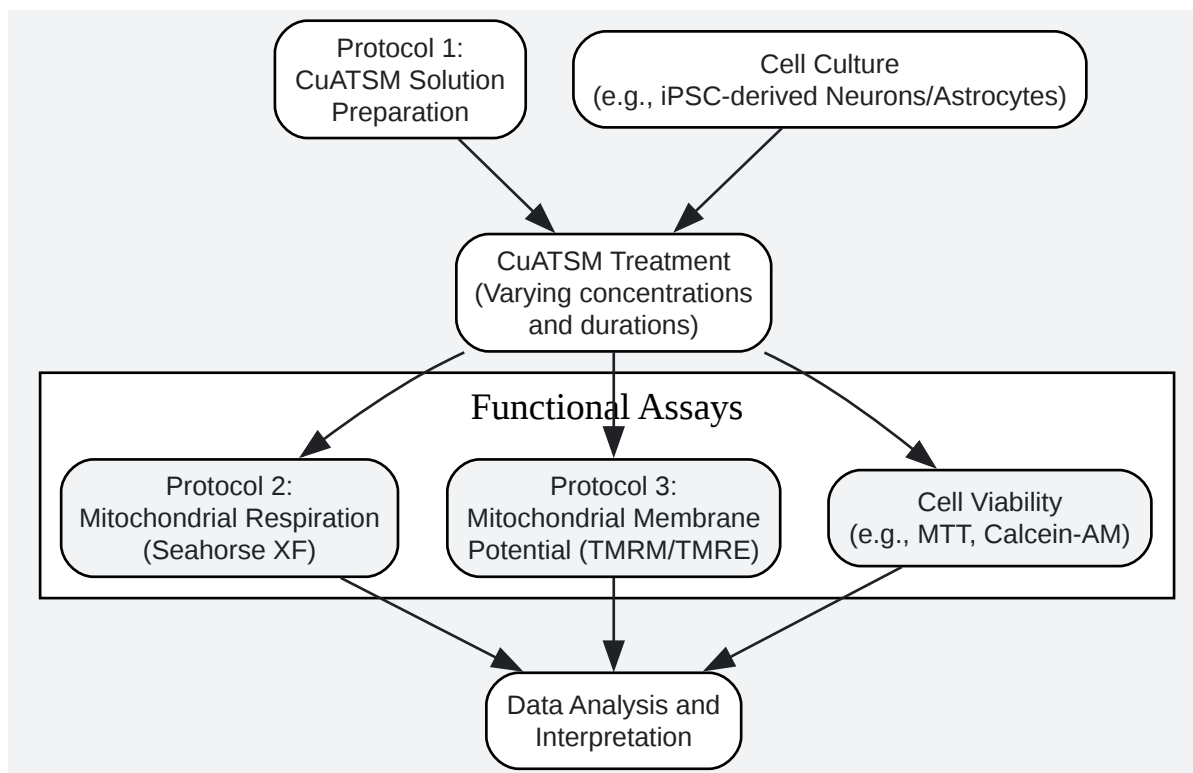
Table 1: Effect of **CuATSM** on Mitochondrial Respiration in ALS Patient-Derived Astrocytes

| Parameter              | Cell Type             | Condition      | Oxygen Consumption Rate (OCR)       | Citation |
|------------------------|-----------------------|----------------|-------------------------------------|----------|
| Basal Respiration      | Healthy Control iAs   | Untreated      | Baseline                            | [12]     |
|                        | ALS Responder iAs     | Untreated      | Significantly Increased vs. Control | [12]     |
|                        | ALS Responder iAs     | CuATSM-Treated | Reduced to Control Levels           | [12]     |
|                        | ALS Non-Responder iAs | Untreated      | Similar to Control                  | [12]     |
| ATP-Linked Respiration | Healthy Control iAs   | Untreated      | Baseline                            | [12]     |
|                        | ALS Responder iAs     | Untreated      | Significantly Increased vs. Control | [12]     |
|                        | ALS Responder iAs     | CuATSM-Treated | Reduced to Control Levels           | [12]     |

| | ALS Non-Responder iAs | Untreated | Similar to Control | [12] |

## Experimental Protocols

The following protocols provide detailed methodologies for the preparation and application of **CuATSM** in cell culture and animal models to study mitochondrial function.



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General workflow for in vitro **CuATSM** experiments.

## Protocol 1: Preparation of CuATSM Stock and Working Solutions

**CuATSM** is sparingly soluble in aqueous solutions but readily dissolves in organic solvents like dimethyl sulfoxide (DMSO).<sup>[14]</sup>

Materials:

- **CuATSM** powder
- Anhydrous DMSO
- Sterile microcentrifuge tubes
- Sterile phosphate-buffered saline (PBS) or cell culture medium
- 0.22  $\mu\text{m}$  syringe filter

#### Procedure:

- Stock Solution (e.g., 50 mM):
  - Under sterile conditions, weigh the desired amount of **CuATSM** powder into a sterile microcentrifuge tube.
  - Add the appropriate volume of 100% DMSO to achieve the target concentration (solubility in DMSO is ~10 mg/mL).[\[14\]](#)[\[15\]](#)
  - Vortex or sonicate the solution until the compound is completely dissolved.[\[15\]](#)
  - Filter-sterilize the stock solution using a 0.22 µm syringe filter into a fresh sterile tube.[\[15\]](#)
  - Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C, protected from light.[\[15\]](#)
- Working Solution:
  - Thaw an aliquot of the DMSO stock solution immediately before use.
  - Perform serial dilutions of the stock solution in a sterile aqueous buffer (e.g., PBS) or the final cell culture medium to achieve the desired final concentrations for your experiment.[\[14\]](#)
  - Crucial: Ensure the final concentration of DMSO in the cell culture does not exceed a non-toxic level, typically <0.5%, to prevent solvent-induced cytotoxicity.[\[14\]](#)[\[15\]](#) Always include a vehicle-only control (medium with the same final DMSO concentration) in your experiments.[\[15\]](#)
  - Use freshly prepared aqueous working solutions immediately, as storage is not recommended.[\[14\]](#)

## Protocol 2: Assessment of Mitochondrial Respiration with Seahorse XF Analyzer

This protocol is adapted from methodologies used to assess the metabolic effects of **CuATSM** on patient-derived astrocytes.<sup>[12]</sup> It measures the oxygen consumption rate (OCR) to determine key parameters of mitochondrial function.

#### Materials:

- Seahorse XF96 or XF24 cell culture microplates
- Cell line of interest (e.g., iPSC-derived astrocytes)
- **CuATSM** working solutions
- Seahorse XF Assay Medium
- Mitochondrial stress test compounds:
  - Oligomycin (ATP synthase inhibitor)
  - FCCP (mitochondrial uncoupler)
  - Rotenone/Antimycin A (Complex I/III inhibitors)

#### Procedure:

- Cell Seeding: Seed cells into a Seahorse XF microplate at a pre-determined optimal density and allow them to adhere and grow.
- **CuATSM** Treatment: Treat the cells with the desired concentrations of **CuATSM** or vehicle control for the specified duration (e.g., 4 consecutive days during differentiation for iAs).<sup>[16]</sup>
- Assay Preparation:
  - One hour before the assay, remove the treatment medium.
  - Wash the cells with pre-warmed Seahorse XF Assay Medium.
  - Add the final volume of fresh, pre-warmed Assay Medium to each well and incubate the plate at 37°C in a non-CO<sub>2</sub> incubator for 1 hour to allow for temperature and pH

equilibration.

- Seahorse XF Analyzer Assay:
  - Load the prepared mitochondrial stress test compounds (Oligomycin, FCCP, Rotenone/Antimycin A) into the appropriate ports of the sensor cartridge.
  - Calibrate the sensor cartridge in the Seahorse XF Analyzer.
  - Load the cell plate into the analyzer and initiate the assay protocol. The machine will measure baseline OCR, then sequentially inject the compounds to measure:
    - ATP-linked Respiration: The decrease in OCR after oligomycin injection.
    - Maximal Respiration: The peak OCR after FCCP injection.
    - Non-Mitochondrial Respiration: The remaining OCR after Rotenone/Antimycin A injection.
- Data Analysis:
  - After the run, normalize the OCR data to cell number or protein concentration in each well.
  - Calculate parameters such as basal respiration, ATP-linked respiration, maximal respiration, and spare respiratory capacity.
  - Compare the metabolic profiles of **CuATSM**-treated cells to vehicle-treated and untreated controls.

## Protocol 3: Measurement of Mitochondrial Membrane Potential ( $\Delta\Psi_m$ )

A key indicator of mitochondrial health is the mitochondrial membrane potential ( $\Delta\Psi_m$ ).<sup>[17][18]</sup> A decrease in  $\Delta\Psi_m$  is an early sign of mitochondrial dysfunction.<sup>[18]</sup> This can be measured using fluorescent dyes like Tetramethylrhodamine, Methyl Ester (TMRM) or Tetramethylrhodamine, Ethyl Ester (TMRE).<sup>[19][20][21]</sup>

Materials:

- Cells cultured on glass-bottom dishes or 96/384-well imaging plates
- TMRM or TMRE stock solution (in DMSO)
- Hoechst 33342 (for nuclear staining/cell counting)
- Calcein-AM (for identifying live cells)
- Phenol red-free cell culture medium
- FCCP or CCCP (mitochondrial uncoupler for control)
- Fluorescence microscope or high-content imaging system

#### Procedure:

- Cell Culture and Treatment: Seed cells at an appropriate density and treat with **CuATSM** or vehicle control for the desired time period.
- Dye Loading:
  - Remove the treatment medium.
  - Wash the cells gently with pre-warmed phenol red-free medium.
  - Prepare a loading solution containing TMRM (e.g., 20-25 nM) and Hoechst 33342 (e.g., 5 µg/mL) in the phenol red-free medium.[\[19\]](#)[\[21\]](#)
  - Incubate the cells with the loading solution for 30-45 minutes at 37°C, protected from light.  
[\[19\]](#)[\[21\]](#)
- Control Wells: For a negative control, treat a subset of wells with the mitochondrial uncoupler FCCP (e.g., 5 µM) during the final 5-10 minutes of incubation to dissipate the  $\Delta\Psi_m$ .[\[12\]](#) This establishes the baseline fluorescence for depolarized mitochondria.
- Imaging:
  - Wash the cells to remove excess dye.

- Add fresh, pre-warmed phenol red-free medium.
- Image the cells immediately using a fluorescence microscope or a high-content imager with appropriate filter sets for TMRM (e.g., Ex/Em ~548/573 nm) and Hoechst (e.g., Ex/Em ~350/461 nm).
- Image Analysis:
  - Use image analysis software to identify individual live cells (Calcein-AM positive) and their nuclei (Hoechst positive).
  - Define the cytoplasm or mitochondria as the region of interest (ROI).
  - Quantify the mean fluorescence intensity of TMRM within the ROIs for each cell.
  - Compare the average TMRM intensity between control, vehicle-treated, and **CuATSM**-treated cells. A decrease in intensity indicates mitochondrial depolarization.

## Protocol 4: In Vivo Administration of CuATSM in Mouse Models

**CuATSM** has been successfully administered to mouse models of ALS, showing therapeutic efficacy.<sup>[6]</sup>

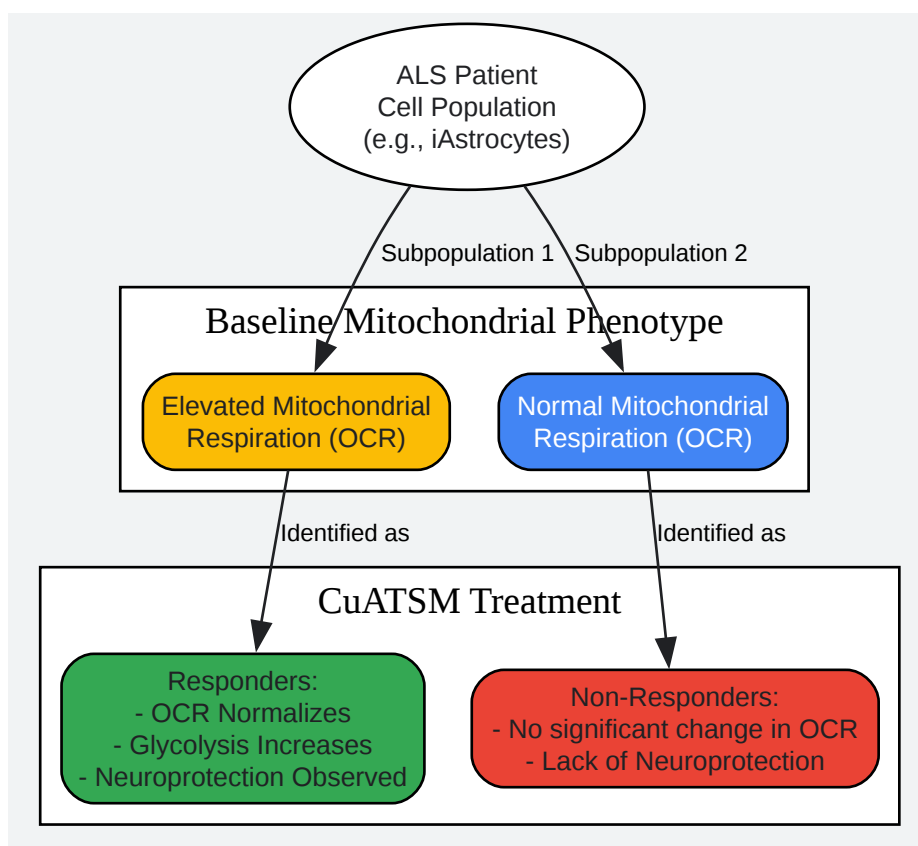
Materials:

- **CuATSM**
- Vehicle (e.g., DMSO)
- Animal model (e.g., SOD1-G93A transgenic mice)

Procedure:

- Formulation: Dissolve **CuATSM** in a suitable vehicle. For dermal application in pups, **CuATSM** can be dissolved in DMSO.<sup>[6]</sup> For oral administration, it can be incorporated into the diet or administered by gavage.

- Administration:
  - Dermal Application (Pups): For neonatal mice, a defined dose of **CuATSM** dissolved in DMSO can be applied dermally to the back of the neck. This method has been shown to be absorbed within minutes.[6]
  - Oral Administration: For adult mice, **CuATSM** can be mixed into a powdered diet at a specified concentration (e.g., 30 mg/kg/day) or administered daily via oral gavage.[22]
- Monitoring:
  - Monitor the animals for disease onset and progression using standardized measures such as body weight, motor performance tests (e.g., rotarod, grip strength), and survival.
  - At the study endpoint, tissues such as the spinal cord and brain can be collected for downstream analysis (e.g., histology, protein analysis, copper content measurement).[6]



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Stratification of **CuATSM** responders vs. non-responders.

## References

- 1. Blog: Copper Compound (CuATSM) Shows Promise in ALS Lab S... | ALS TDI [[als.net](#)]
- 2. Clinical Trials - Collaborative Medicinal Development [[colmeddev.com](#)]
- 3. RSC - Page load error [[pubs.rsc.org](#)]
- 4. [alsnewstoday.com](#) [[alsnewstoday.com](#)]
- 5. [jnm.snmjournals.org](#) [[jnm.snmjournals.org](#)]
- 6. Copper delivery to the CNS by CuATSM effectively treats motor neuron disease in SODG93A mice co-expressing the Copper-Chaperone-for-SOD - PMC [[pmc.ncbi.nlm.nih.gov](#)]
- 7. Frontiers | Focus on the Controversial Aspects of <sup>64</sup>Cu-ATSM in Tumoral Hypoxia Mapping by PET Imaging [[frontiersin.org](#)]
- 8. [mdpi.com](#) [[mdpi.com](#)]
- 9. [mdpi.com](#) [[mdpi.com](#)]
- 10. [mndassociation.org](#) [[mndassociation.org](#)]
- 11. Hypoxia imaging and theranostic potential of [<sup>64</sup>Cu][Cu(ATSM)] and ionic Cu(II) salts: a review of current evidence and discussion of the retention mechanisms - PMC [[pmc.ncbi.nlm.nih.gov](#)]
- 12. CuATSM effectively ameliorates ALS patient astrocyte-mediated motor neuron toxicity in human in vitro models of amyotrophic lateral sclerosis - PMC [[pmc.ncbi.nlm.nih.gov](#)]
- 13. [alsnewstoday.com](#) [[alsnewstoday.com](#)]
- 14. [benchchem.com](#) [[benchchem.com](#)]
- 15. [benchchem.com](#) [[benchchem.com](#)]
- 16. [researchgate.net](#) [[researchgate.net](#)]
- 17. Live-cell imaging: Mitochondria membrane potential [[protocols.io](#)]
- 18. Assays for Mitochondria Function | Thermo Fisher Scientific - HK [[thermofisher.com](#)]
- 19. A single cell high content assay detects mitochondrial dysfunction in iPSC-derived neurons with mutations in SNCA - PMC [[pmc.ncbi.nlm.nih.gov](#)]

- [20. embopress.org \[embopress.org\]](https://embopress.org)
- [21. Determination of Mitochondrial Membrane Potential and Reactive Oxygen Species in Live Rat Cortical Neurons - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/36111111/)
- [22. researchgate.net \[researchgate.net\]](https://www.researchgate.net/publication/36111111)
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